

# Basic properties of Scandium (III) hydroxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Scandium hydroxide

Cat. No.: B097413

[Get Quote](#)

An In-depth Technical Guide on the Core Properties of Scandium (III) Hydroxide

## Introduction

Scandium (III) hydroxide, with the chemical formula  $\text{Sc}(\text{OH})_3$ , is an inorganic compound of significant interest in various scientific and industrial fields.<sup>[1][2]</sup> As a key intermediate in the extraction and purification of scandium, it serves as a precursor for the production of high-purity scandium oxide ( $\text{Sc}_2\text{O}_3$ ), which is utilized in high-performance alloys, ceramics, and electronics.<sup>[3][4]</sup> This guide provides a comprehensive overview of the fundamental properties of Scandium (III) hydroxide, its synthesis, and characterization, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Properties

Scandium (III) hydroxide is a white, amorphous or crystalline solid.<sup>[5][6]</sup> It is classified as an amphoteric compound, meaning it can react as both an acid and a base.<sup>[1][2][3]</sup> This amphoterism allows it to dissolve in both acidic and basic solutions.<sup>[3]</sup>

## Quantitative Data Summary

The key quantitative properties of Scandium (III) hydroxide are summarized in the table below. These values are reported at standard conditions (25 °C and 100 kPa) unless otherwise noted.<sup>[1][2]</sup>

Property	Value	Reference
Chemical Formula	Sc(OH) <sub>3</sub>	[1][2]
Molecular Weight	95.977 g/mol	[1][7]
Density	2.65 g/cm <sup>3</sup>	[1][2]
Solubility in Water	0.0279 mol/L (freshly prepared)	[1][2]
0.0008 mol/L (aged, converted to ScO(OH))	[1][2]	
Solubility Product (K <sub>sp</sub> )	$2.22 \times 10^{-31}$	[1][2]
pH of Saturated Solution	7.85	[1][2][4]
Appearance	White powder or crystalline solid	[5][6][8]

## Chemical Behavior and Reactivity

### Solubility and Amphoterism

Scandium (III) hydroxide is slightly soluble in water.[1][2] Over time, the initially precipitated Sc(OH)<sub>3</sub> undergoes aging and converts to scandium oxide-hydroxide (ScO(OH)), which is significantly less soluble.[1][2]

Its amphoteric nature is a key characteristic.[1][3]

- Reaction with Acids: It dissolves in acids to form scandium salts.
  - $\text{Sc(OH)}_3 + 3\text{HCl} \rightarrow \text{ScCl}_3 + 3\text{H}_2\text{O}$
- Reaction with Bases: It dissolves in strong bases to form scandate ions.[3]
  - $\text{Sc(OH)}_3 + \text{NaOH} \rightarrow \text{Na[Sc(OH)}_4]$  (Simplified representation)
  - In concentrated NaOH, it can form salts like Na<sub>3</sub>Sc(OH)<sub>6</sub>. [9] With potassium hydroxide, it can form complex salts such as K<sub>3</sub>Sc(OH)<sub>6</sub>. [3]

## Thermal Decomposition

Upon heating, Scandium (III) hydroxide decomposes to form scandium (III) oxide ( $\text{Sc}_2\text{O}_3$ ) and water. This calcination process is typically carried out at high temperatures, often in the range of 700–800°C, to ensure complete conversion.<sup>[3]</sup>

- Decomposition Reaction:  $2\text{Sc}(\text{OH})_3 \rightarrow \text{Sc}_2\text{O}_3 + 3\text{H}_2\text{O}$ <sup>[3]</sup>

## Experimental Protocols

### Synthesis of Scandium (III) Hydroxide via Precipitation

A common and straightforward method for synthesizing  $\text{Sc}(\text{OH})_3$  is through the precipitation of a soluble scandium salt with a base.<sup>[1][3]</sup>

Materials:

- Scandium (III) chloride ( $\text{ScCl}_3$ ) or Scandium (III) nitrate ( $\text{Sc}(\text{NO}_3)_3$ ) solution (e.g., 0.1 M)
- Sodium hydroxide ( $\text{NaOH}$ ) or Ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) solution (e.g., 1 M)
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Beakers, burette, and filtration apparatus (e.g., Büchner funnel and filter paper)

Methodology:

- A solution of a scandium salt (e.g.,  $\text{ScCl}_3$ ) is prepared in a beaker with deionized water.
- The solution is placed on a magnetic stirrer to ensure homogeneity.
- The basic solution (e.g.,  $\text{NaOH}$ ) is slowly added dropwise from a burette while continuously monitoring the pH of the scandium salt solution.

- Scandium (III) hydroxide will begin to precipitate as a white solid. The base is added until the pH of the solution reaches approximately 8-9 to ensure quantitative precipitation.[3]
- The mixture is stirred for a period (e.g., 1-2 hours) to allow the precipitate to age and facilitate better filtration.
- The precipitate is separated from the solution by filtration.
- The collected solid is washed several times with deionized water to remove any remaining soluble salts.
- The final product, Scandium (III) hydroxide, is dried in a low-temperature oven or a desiccator.

It is important to note that the nature of the starting materials can lead to the formation of different intermediates, such as  $\text{Sc(OH)}_{1.75}\text{Cl}_{1.25}$  when using  $\text{ScCl}_3$ . [1][2][4]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of Scandium (III) hydroxide via the precipitation method.

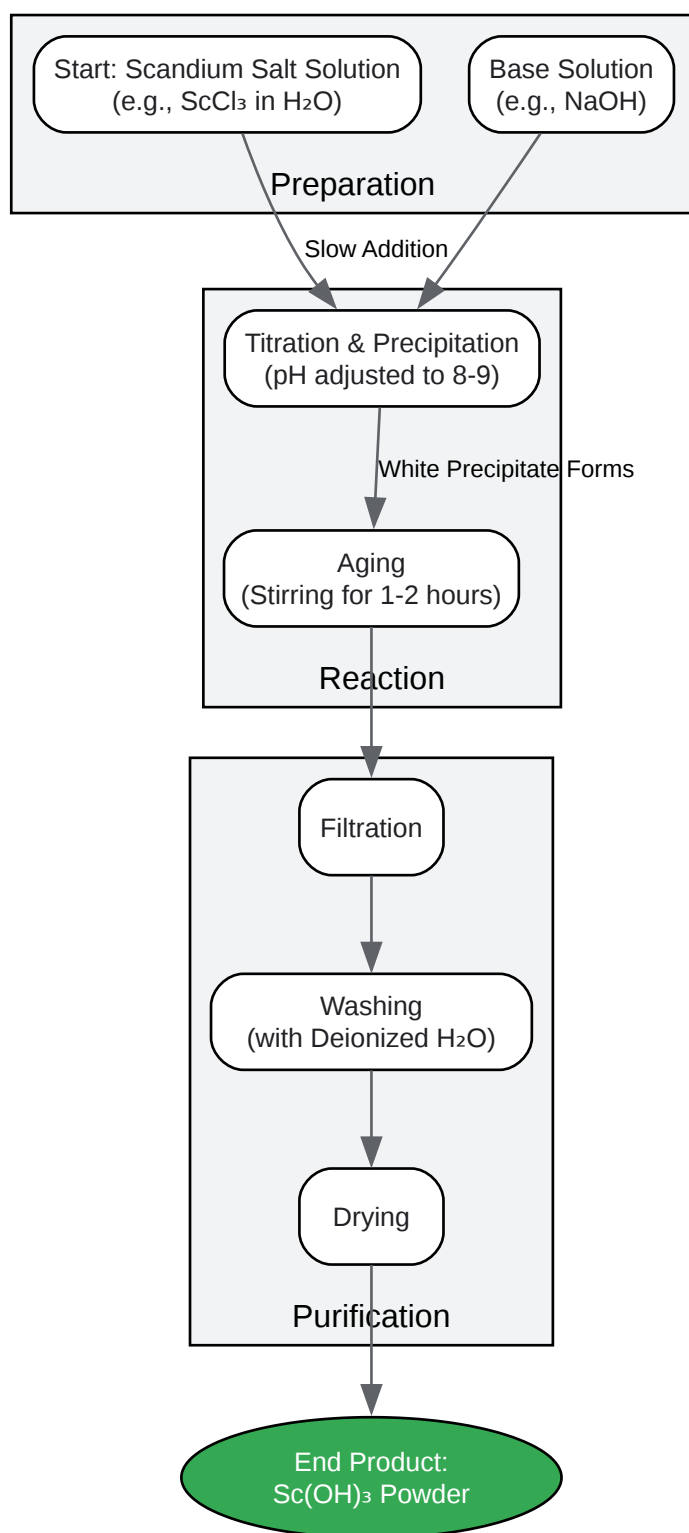


Figure 1: Synthesis of Scandium (III) Hydroxide

[Click to download full resolution via product page](#)

Caption: Synthesis of Scandium (III) Hydroxide.

## Logical Relationship of Properties

This diagram shows the relationship between the synthesis, properties, and applications of Scandium (III) hydroxide.

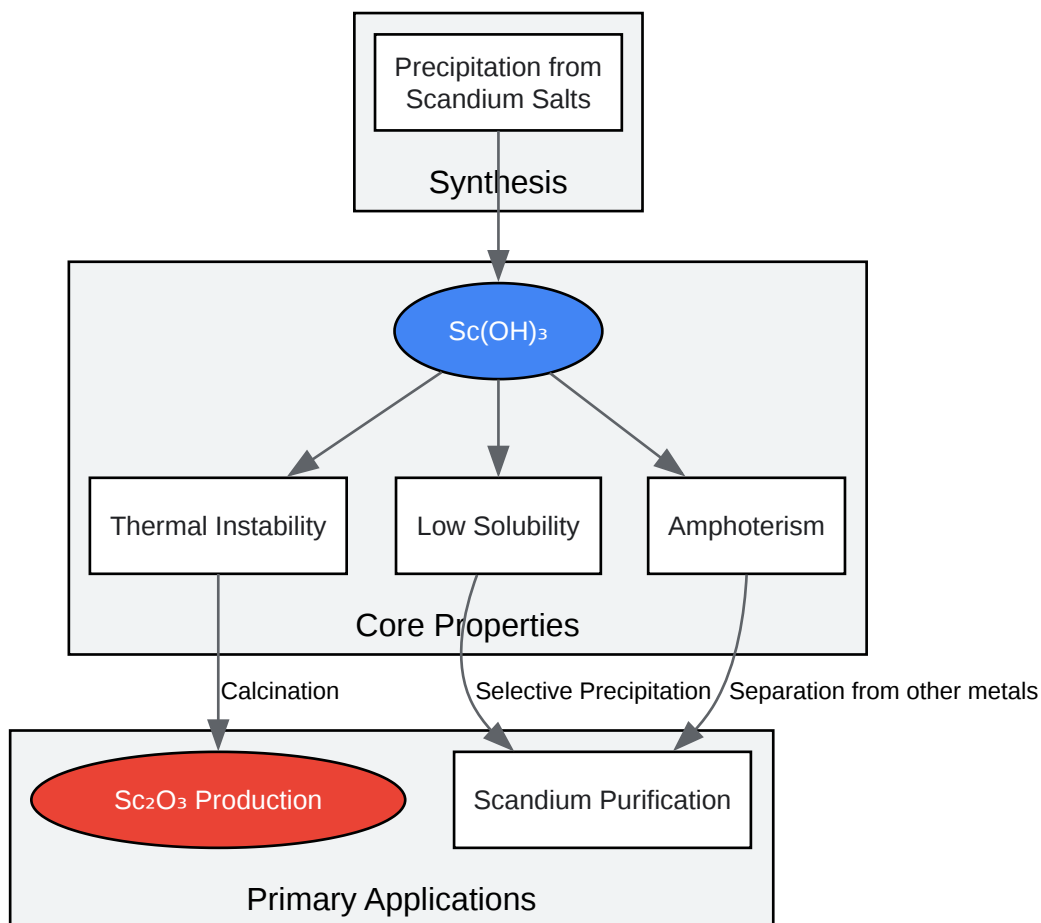


Figure 2: Interrelation of  $\text{Sc(OH)}_3$  Properties and Applications

[Click to download full resolution via product page](#)

Caption: Properties and Applications of  $\text{Sc(OH)}_3$ .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Scandium(III) hydroxide - Wikipedia [en.wikipedia.org]
- 2. Scandium(III) hydroxide - Wikiwand [wikiwand.com]
- 3. Scandium hydroxide | 17674-34-9 | Benchchem [benchchem.com]
- 4. hnosc.com [hnosc.com]
- 5. Scandium Hydroxide - Ultra Nanotech [ultrananotec.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 8. americanelements.com [americanelements.com]
- 9. SOLUBILITY OF SCANDIUM HYDROXIDE IN CAUSTIC SODA SOLUTION (Journal Article) | OSTI.GOV [osti.gov]
- To cite this document: BenchChem. [Basic properties of Scandium (III) hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097413#basic-properties-of-scandium-iii-hydroxide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)